

Crystal Structure of Novel Isoxazol-5-ylmethanamine Derivatives: A Technical Guide

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Compound of Interest

Compound Name: Isoxazol-5-ylmethanamine

Cat. No.: B1342167

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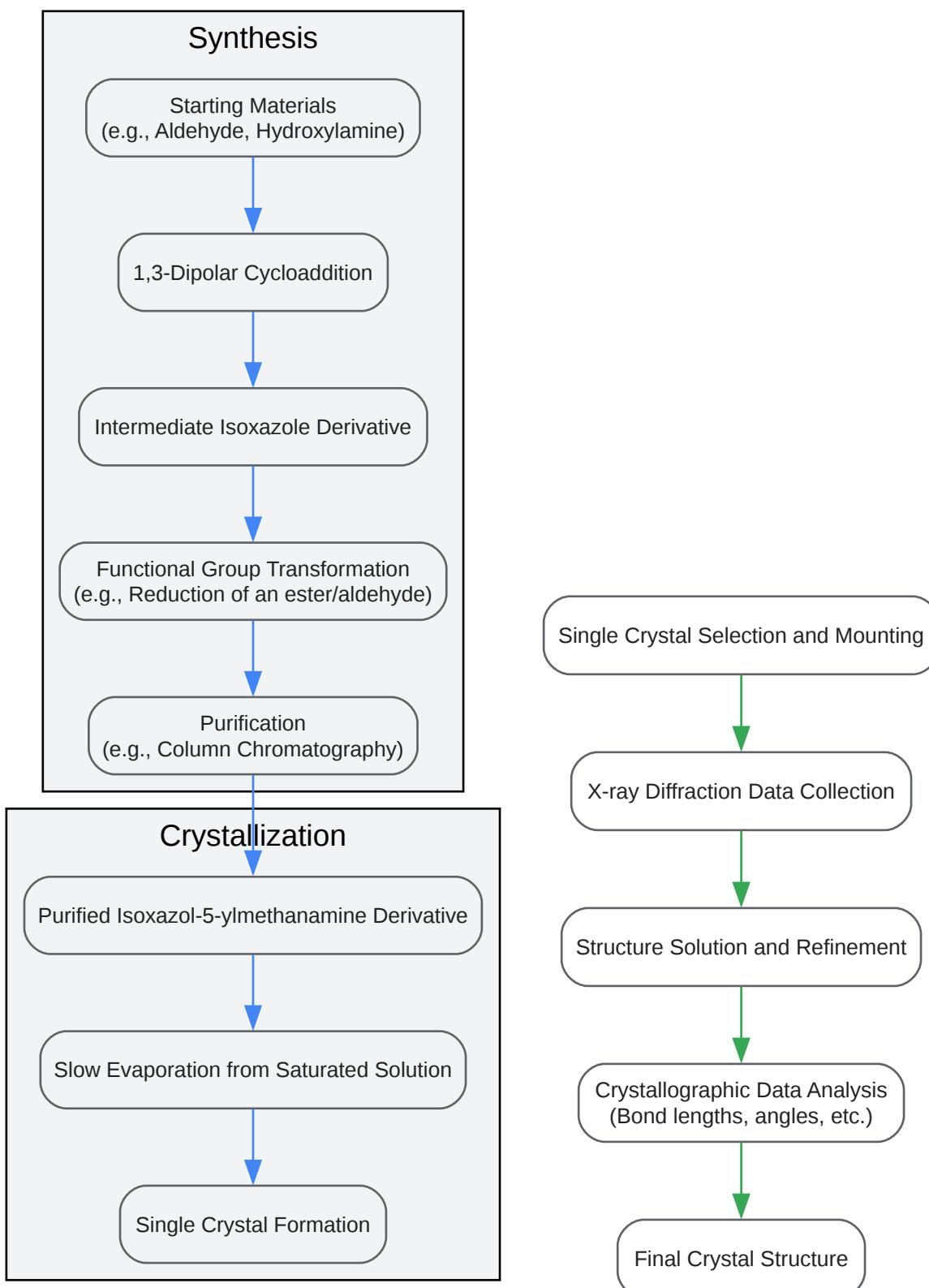
This technical guide provides a comprehensive overview of the structural and synthetic aspects of novel **isoxazol-5-ylmethanamine** derivatives. While crystallographic data for this specific class of compounds is emerging, this document consolidates available information on related isoxazole structures to offer valuable insights for researchers in drug discovery and materials science. The isoxazole scaffold is a cornerstone in medicinal chemistry, with derivatives exhibiting a wide range of biological activities, including antibacterial, anti-inflammatory, and anticancer properties.^{[1][2]} The three-dimensional arrangement of atoms, elucidated through single-crystal X-ray crystallography, is crucial for understanding structure-activity relationships (SAR) and for the rational design of new therapeutic agents.^[3]

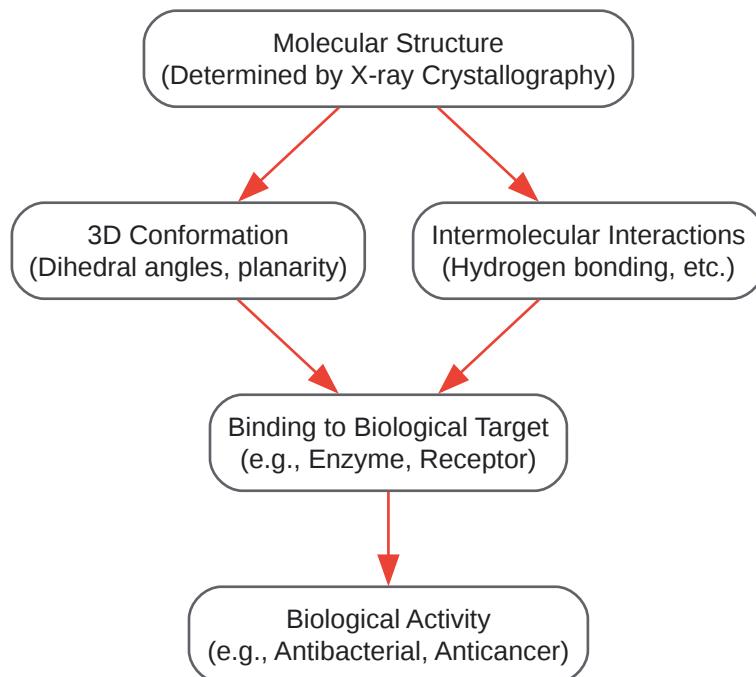
Synthesis and Crystallization

The synthesis of **isoxazol-5-ylmethanamine** derivatives can be approached through various synthetic routes. A common strategy involves the 1,3-dipolar cycloaddition of a nitrile oxide with an appropriate alkyne, followed by functional group manipulation to introduce the methanamine moiety.^[4] For instance, the synthesis of a precursor like (3-para-tolyl-isoxazol-5-yl)methanol has been reported, which can then be converted to the corresponding amine.^{[5][6]}

The critical step for structural analysis is the growth of high-quality single crystals suitable for X-ray diffraction. This is often achieved through slow evaporation of a saturated solution of the purified compound in an appropriate solvent or solvent mixture.^[3]

Experimental Workflow: Synthesis and Crystallization





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